

Application Note: High-Performance Liquid Chromatography (HPLC) Analysis of Fleroxacin

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Compound of Interest

Compound Name:	Fleroxacin
CAS No.:	79660-53-0; 79660-72-3
Cat. No.:	B15563832

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Introduction

Fleroxacin is a third-generation synthetic fluoroquinolone antibiotic with a broad spectrum of activity against both Gram-positive and Gram-negative bacteria.[1][2] Its mechanism of action involves the inhibition of bacterial DNA gyrase and topoisomerase IV, enzymes essential for DNA replication, transcription, repair, and recombination.[2][3] Accurate and precise quantification of **Fleroxacin** in pharmaceutical formulations and biological matrices is crucial for quality control, pharmacokinetic studies, and stability testing. High-Performance Liquid Chromatography (HPLC) is a widely used analytical technique for the determination of **Fleroxacin** due to its high sensitivity, specificity, and reproducibility.[4][5][6] This application note provides a detailed protocol for the HPLC analysis of **Fleroxacin**, including method validation parameters and procedures for forced degradation studies.

Chemical Structure

- IUPAC Name: 6,8-difluoro-1-(2-fluoroethyl)-7-(4-methylpiperazin-1-yl)-4-oxoquinoline-3-carboxylic acid[1][3]

- Molecular Formula: $C_{17}H_{18}F_3N_3O_3$ [1]
- Molecular Weight: 369.34 g/mol [1]

Quantitative Data Summary

The following tables summarize the quantitative data from various validated HPLC methods for the analysis of **Fleroxacin**.

Table 1: HPLC Method Parameters

Parameter	Method 1	Method 2	Method 3
Column	YMC pack ODS-AQ	Agilent XDB-C18 (250 x 4.6 mm, 5 μ m)	Supelco LC Hisep
Mobile Phase	Acetonitrile:Water:Trie thylamine (50:50:0.5 v/v/v), pH 6.30 with H ₃ PO ₄ [4]	Acetonitrile:0.1 M Ammonium Formate (pH 4.2) (18:82 v/v) [7]	Acetonitrile:Water:Trie thylamine (15:85:0.5 v/v/v), pH 6.85 with H ₃ PO ₄ [4]
Flow Rate	Not Specified	1.0 mL/min [7]	Not Specified
Detection	UV at 280 nm [4]	UV at 286 nm [7]	UV at 280 nm [4]
Temperature	Ambient	Ambient	Ambient

Table 2: Method Validation Data

Parameter	Method 1	Method 2	Method 3
Linearity Range	0.01 - 1.30 µg/mL[4]	0.2 - 20.0 µg/mL[8]	0.01 - 2.0 mg/L (in serum)[9]
Correlation Coefficient (r ²)	Not Specified	1[8]	Not Specified
LOD	4.8 ng/mL[4]	0.059 µg[8]	1 ng/mL (in serum)[9]
LOQ	Not Specified	0.197 µg[8]	Not Specified
Recovery	98 - 101%[4]	99.92 - 102.0%[8]	Not Specified
Precision (%RSD)	Not Specified	< 2.0%[8]	Not Specified

Experimental Protocols

Protocol 1: Standard and Sample Preparation for Pharmaceutical Dosage Forms (Tablets)

- Standard Stock Solution Preparation:
 - Accurately weigh 10 mg of **Fleroxacin** reference standard and transfer it to a 100 mL volumetric flask.
 - Dissolve in the mobile phase and make up the volume to the mark. This yields a stock solution of 100 µg/mL.
 - Further dilute the stock solution with the mobile phase to prepare working standard solutions of desired concentrations.
- Sample Preparation:
 - Weigh and finely powder 20 **Fleroxacin** tablets.
 - Accurately weigh a portion of the powder equivalent to 10 mg of **Fleroxacin** and transfer it to a 100 mL volumetric flask.
 - Add approximately 70 mL of the mobile phase and sonicate for 15 minutes to ensure complete dissolution.

- Make up the volume to 100 mL with the mobile phase and mix well.
- Filter the solution through a 0.45 µm syringe filter before injecting into the HPLC system.

Protocol 2: HPLC Analysis

- System Equilibration:
 - Set up the HPLC system with the chosen column and mobile phase (refer to Table 1).
 - Equilibrate the column with the mobile phase at the specified flow rate for at least 30 minutes or until a stable baseline is achieved.
- Injection:
 - Inject 20 µL of the filtered sample and standard solutions into the HPLC system.
- Data Acquisition and Analysis:
 - Monitor the chromatogram at the specified UV wavelength.
 - Identify the **Fleroxacin** peak by comparing the retention time with that of the standard.
 - Calculate the concentration of **Fleroxacin** in the sample by comparing the peak area with the calibration curve generated from the standard solutions.

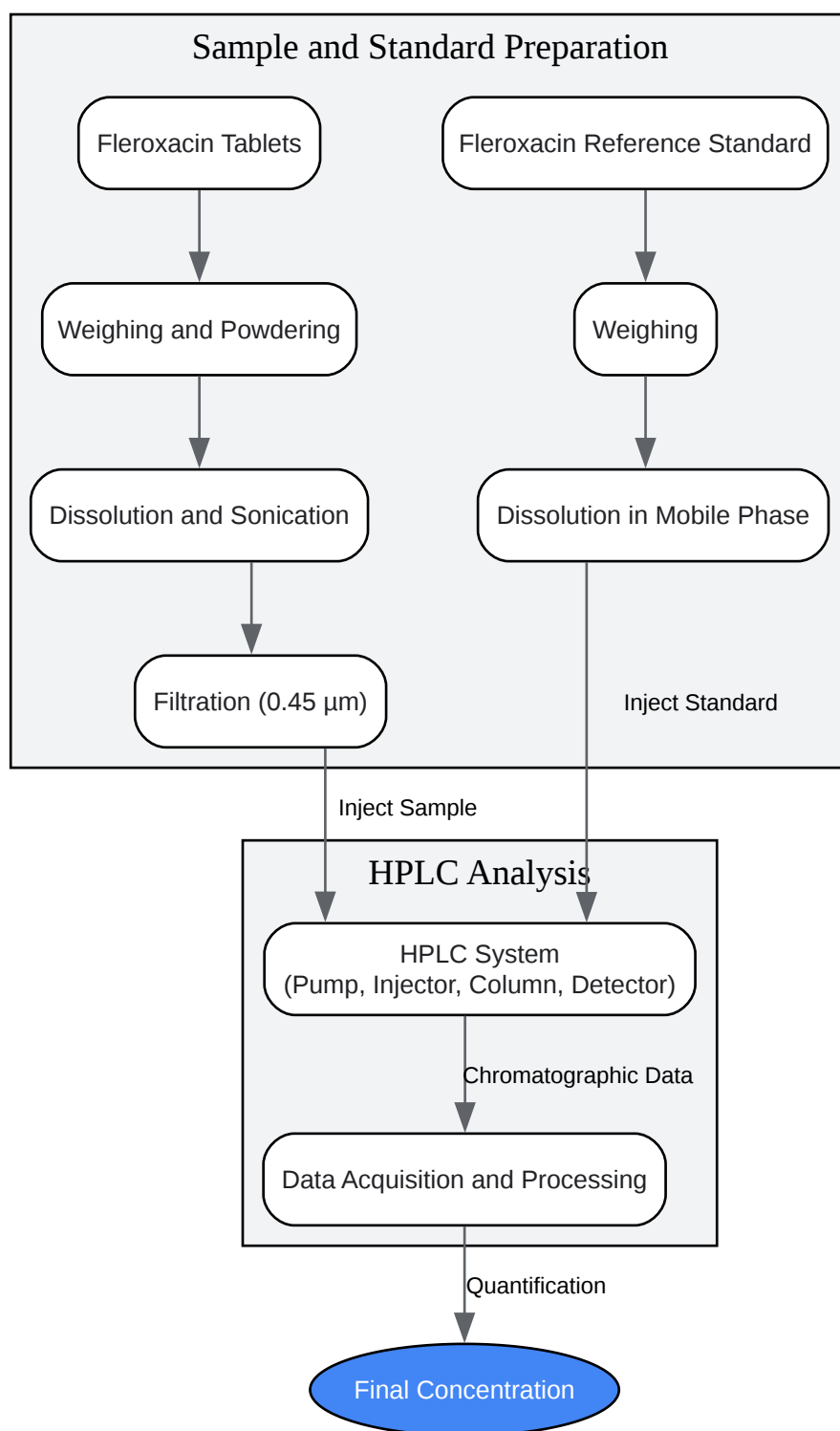
Protocol 3: Forced Degradation Studies

Forced degradation studies are essential to evaluate the stability-indicating properties of the analytical method.[\[10\]](#)

- Acid Hydrolysis:
 - Dissolve **Fleroxacin** in 0.1 M HCl.[\[10\]](#)
 - Heat the solution at 60-80°C for a specified period (e.g., 2-24 hours).[\[10\]](#)
 - Cool, neutralize, and dilute to a suitable concentration with the mobile phase before HPLC analysis.[\[10\]](#)

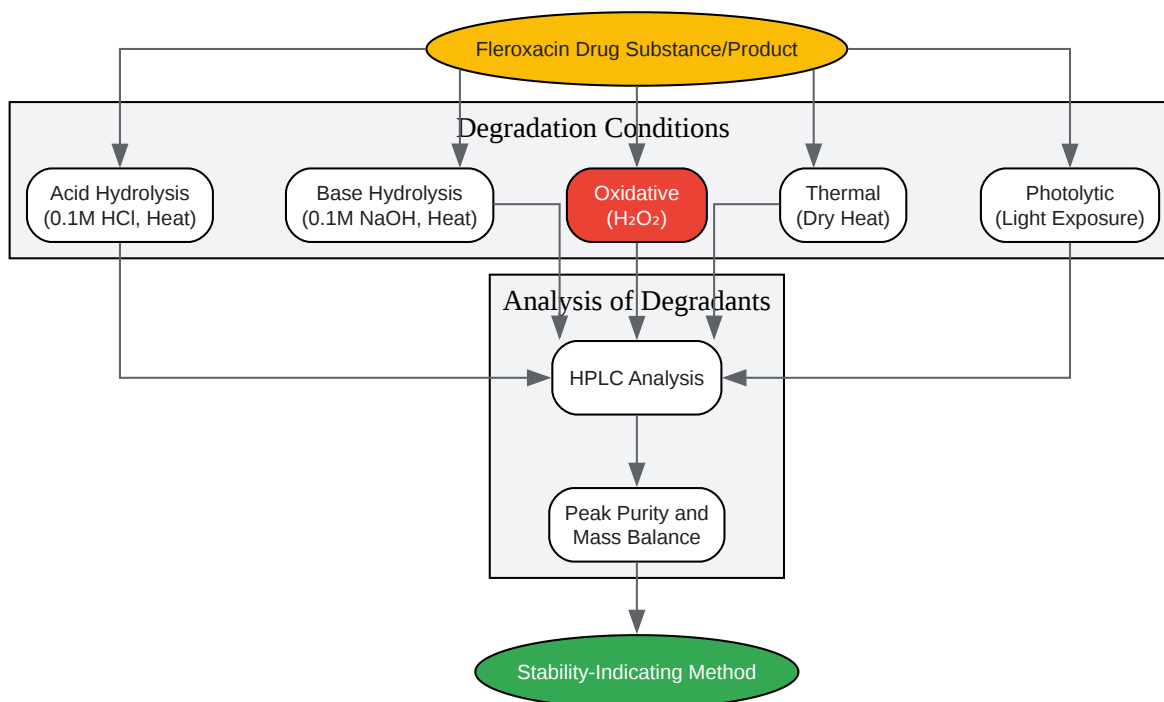
- Base Hydrolysis:
 - Dissolve **Fleroxacin** in 0.1 M NaOH.[10]
 - Heat the solution at 60-80°C for a specified period.[10]
 - Cool, neutralize, and dilute to a suitable concentration with the mobile phase before HPLC analysis.[10]
- Oxidative Degradation:
 - Dissolve **Fleroxacin** in a solution of hydrogen peroxide (e.g., 3-30% H₂O₂).[10]
 - Keep the solution at room temperature for a specified period.[10]
 - Dilute to a suitable concentration with the mobile phase before HPLC analysis.[10]
- Thermal Degradation:
 - Expose solid **Fleroxacin** powder to dry heat (e.g., 60-80°C) in an oven for a specified period.[10]
 - Dissolve the stressed powder in the mobile phase for HPLC analysis.[10]
- Photodegradation:
 - Expose a solution of **Fleroxacin** to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter.[10]
 - Analyze the solution by HPLC. A control sample should be kept in the dark under the same conditions.[10] The primary photodegradation pathways include the oxidative ring opening of the N-methyl piperazine ring and defluorination reactions.[11][12]

Visualizations



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Caption: Workflow for the HPLC analysis of **Fleroxacin**.



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Caption: Forced degradation study workflow for **Fleroxacin**.

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- To cite this document: BenchChem. [Application Note: High-Performance Liquid Chromatography (HPLC) Analysis of Fleroxacin]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15563832/docs#application-note-high-performance-liquid-chromatography-hplc-analysis-of-fleroxacin]

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